

Picarbutrazox FRAC group and resistance classification

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Compound of Interest

Compound Name: *Picarbutrazox*

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An In-depth Technical Guide to **Picarbutrazox**: FRAC Group and Resistance Classification

Introduction

Picarbutrazox is a novel systemic fungicide belonging to the tetrazolyloxime chemical class, developed for the control of oomycete pathogens.[1][2][3] First registered by the U.S. Environmental Protection Agency (EPA) in 2021, it provides a new tool for managing diseases caused by *Pythium*, *Phytophthora*, and various downy mildew species (*Bremia*, *Peronospora*, *Pseudoperonospora*) in a range of crops and turf.[3][4][5][6] This technical guide provides a comprehensive overview of its classification, mode of action, resistance profile, and the experimental data supporting its use.

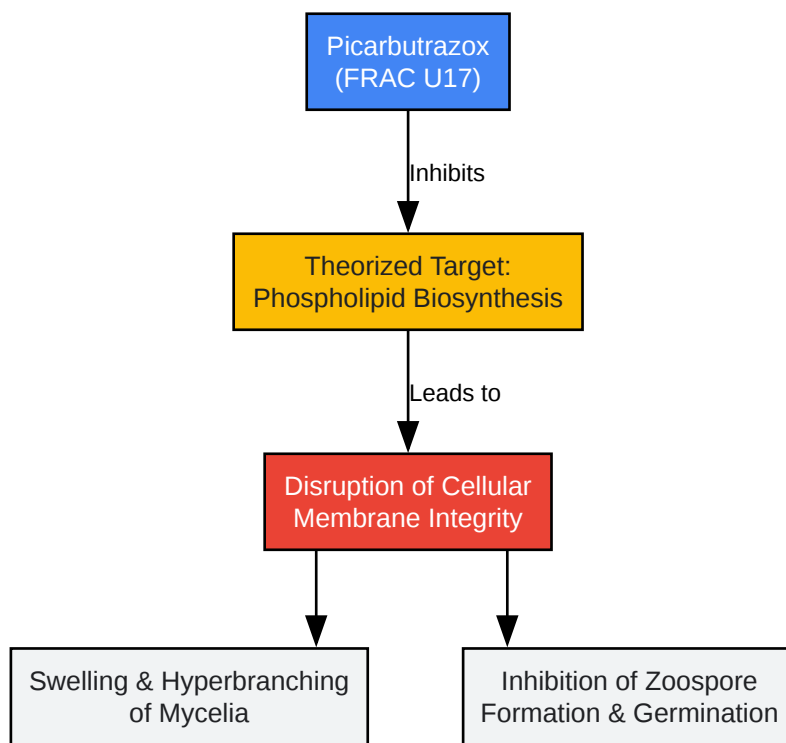
FRAC Classification and Mode of Action

The Fungicide Resistance Action Committee (FRAC) has classified **Picarbutrazox** into Group U17.[1][2][3][4][7] The "U" designation signifies a currently unknown mode of action.[2][7] This classification underscores its novelty and importance in resistance management strategies.

Picarbutrazox is the first registered fungicide from the tetrazolyloxime chemical group.[2]

While the precise biochemical target site is still under investigation, research suggests **Picarbutrazox** disrupts critical cellular processes within oomycetes.[2] One theory posits that it interferes with the biosynthesis of phospholipids, which compromises the integrity and normal function of the pathogen's cellular membrane.[8] This disruption manifests in distinct morphological changes, including the swelling and hyperbranching of mycelia.[2][8]

Furthermore, it has been observed to inhibit key stages of the pathogen lifecycle, such as zoospore formation, zoospore encystment, and cystospore germination.[8][9]



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Caption: Hypothesized mode of action pathway for **Picarbutrazox**.

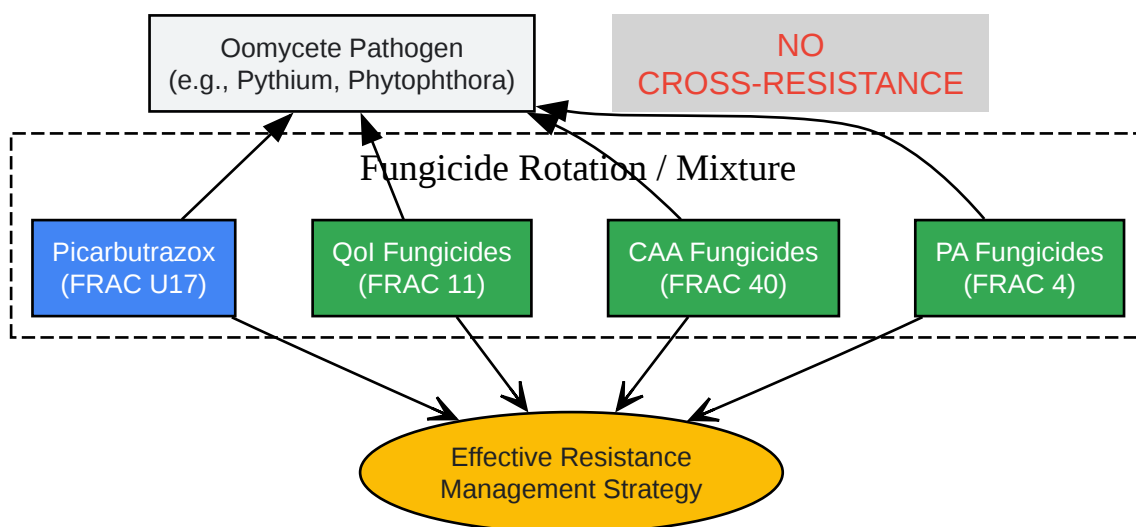
Resistance Classification and Management

A key advantage of **Picarbutrazox** is its unique mode of action, which places it in a distinct category from existing oomycete-targeting fungicides. Crucially, studies have demonstrated no cross-resistance between **Picarbutrazox** and fungicides from other major chemical groups, including:

- Phenylamides (PAs)
- Quinone outside Inhibitors (QoIs)
- Carboxylic Acid Amides (CAAs)[2][3][8][10]

This lack of cross-resistance makes **Picarbutrazox** an invaluable tool for fungicide resistance management programs.[1][2] It can be effectively rotated or used in mixtures with fungicides

that have different modes of action, reducing the selection pressure for resistance to any single chemistry.[1] Its introduction provides a new solution for managing Pythium populations that may have developed reduced sensitivity to other fungicides like mefenoxam and ethaboxam.[3] The resistance risk for **Picarbutrazox** itself is currently categorized by FRAC as "not known". [7][10][11]



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Caption: Role of **Picarbutrazox** in a fungicide resistance management program.

Data Presentation: Efficacy and Sensitivity

Quantitative studies have demonstrated the high intrinsic activity of **Picarbutrazox** against a wide range of oomycete pathogens.

Parameter	Value	Pathogen(s)	Source
Mean EC ₅₀ Value	0.000376 mg a.i./L	528 isolates across 40 Pythium species	[3]
EC ₅₀ Value Range	0.0013 - 0.0483 µg a.i./mL	189 isolates across 29 species (Phytophthora, Pythium, etc.)	[12]

Table 1: In Vitro Sensitivity of Oomycete Species to **Picarbutrazox**.

Field trials have confirmed its efficacy, showing performance comparable or superior to commercial standards.

Treatment (Rate)	Location	Percent Disease Index (PDI) on Leaves	Marketable Yield (t/ha)
Picarbutrazox 100 SC (1250 ml/ha)	Nashik, India	9.31	24.87
Picarbutrazox 100 SC (1250 ml/ha)	Sangli, India	7.13	25.31

Table 2: Efficacy of **Picarbutrazox** Against Downy Mildew (*Plasmopara viticola*) on Grapes.[\[8\]](#)

Fungicide	Average Disease Control (%)
Picarbutrazox	92%
Mefenoxam	89%
Cyazofamid	87%

Table 3: Comparative Efficacy Against *Pythium* Diseases on Turf.[\[1\]](#)

Treatment	Plant Count / Acre	Yield (bushels / acre)
Untreated Seed	~22,000	166
Picarbutrazox Treated Seed	~28,500 (~29% increase)	198 (~19% increase)

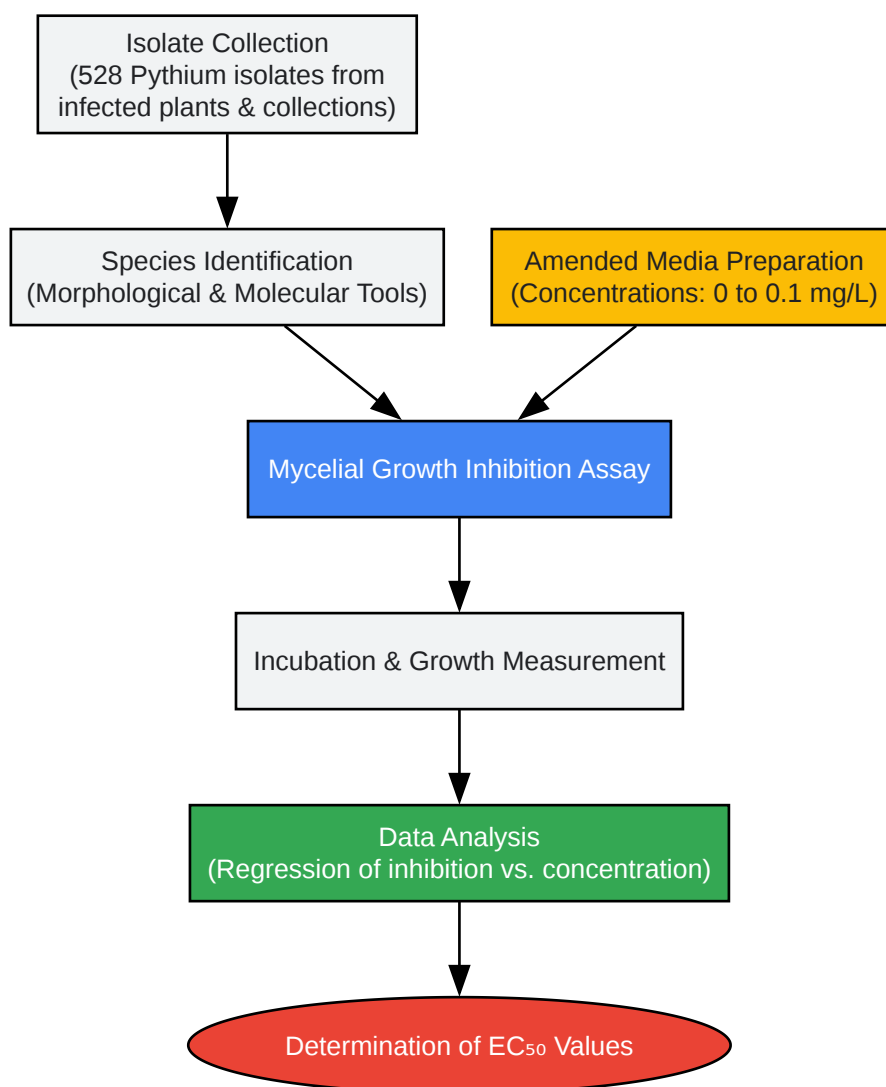
Table 4: Impact of **Picarbutrazox** Seed Treatment on Corn Against *Pythium* spp.[\[1\]](#)

Experimental Protocols

Protocol 1: In Vitro Sensitivity of *Pythium* Species

This protocol is based on the methodology used to establish baseline sensitivity to **Picarbutrazox**.[\[3\]](#)

- **Isolate Collection and Identification:** A total of 528 isolates representing 40 different *Pythium* species were sourced from infected corn, soybean, and cotton plants from 17 U.S. states.[\[3\]](#) Additional isolates were obtained from university collections. Species-level identification was confirmed using both morphological and molecular tools.[\[3\]](#)
- **Mycelial Growth Inhibition Assay:** The sensitivity of each isolate was determined in vitro. Isolates were grown on media amended with technical-grade **Picarbutrazox**.
- **Concentration Series:** A range of concentrations was used to determine the inhibition curve: 0, 0.00001, 0.0001, 0.001, 0.01, and 0.1 mg/L.[\[3\]](#)
- **Data Analysis and EC₅₀ Calculation:** Mycelial growth was measured after a set incubation period. The effective concentration required to inhibit mycelial growth by 50% (EC₅₀) was calculated for each isolate by regressing the relative growth inhibition against the log-transformed fungicide concentrations.[\[3\]](#)



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Caption: Experimental workflow for in vitro sensitivity testing of Pythium.

Protocol 2: Field Efficacy Against Grape Downy Mildew

This protocol describes the field evaluation of **Picarbutrazox** for controlling *Plasmopara viticola*.^[8]

- Trial Location and Crop: Field trials were conducted at two locations in Maharashtra, India (Nashik and Sangli) over two consecutive seasons.^[8] Grape varieties used were 'Super Sonaka' and 'Thompson Seedless'.^[8]
- Experimental Design: The trial was laid out in a randomized block design.

- Treatments: **Picarbutrazox** 100 SC was evaluated at four different application rates: 500, 750, 1000, and 1250 ml/ha, alongside an untreated control and commercial standards.[8]
- Application Schedule: A total of four foliar sprays were applied. The first application was preventive, with three subsequent curative sprays applied upon the first observation of disease symptoms.[8]
- Data Collection:
 - Disease Assessment: The Percent Disease Index (PDI) was calculated based on the severity of downy mildew on leaves and berries at regular intervals.[8]
 - Yield Assessment: At harvest, the total marketable fruit yield was recorded for each treatment plot and converted to tonnes per hectare (t/ha).[8]
 - Phytotoxicity Assessment: Plants were visually inspected for any signs of phytotoxicity, including leaf tip injury, wilting, necrosis, epinasty, and fruit injury.[8]

Conclusion

Picarbutrazox represents a significant advancement in the management of oomycete diseases. Its classification in the unique FRAC Group U17, coupled with its novel mode of action, provides a much-needed tool to combat fungicide resistance.[2][4] Extensive in vitro and field data have validated its high efficacy against economically important pathogens like *Pythium* and downy mildews. For researchers and crop protection professionals, **Picarbutrazox** offers a potent and reliable component for integrated disease management programs, ensuring sustainable control of oomycete pathogens while mitigating the risk of resistance development.

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